

A Technical Guide to the Chemical Structure Elucidation of 1-(4-Isobutylphenyl)ethanamine

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Compound of Interest

Compound Name: 1-(4-Isobutylphenyl)ethanamine

Cat. No.: B070663

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Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the methodologies and data interpretation required for the complete chemical structure elucidation of **1-(4-isobutylphenyl)ethanamine**. By integrating data from mass spectrometry (MS), infrared (IR) spectroscopy, and nuclear magnetic resonance (NMR) spectroscopy, this document outlines a systematic workflow for confirming the molecular formula, identifying key functional groups, and establishing the precise connectivity of the molecule. Detailed experimental protocols, predicted quantitative data, and interpretative analysis are presented to serve as a practical resource for researchers in organic synthesis and drug development.

Physicochemical Properties

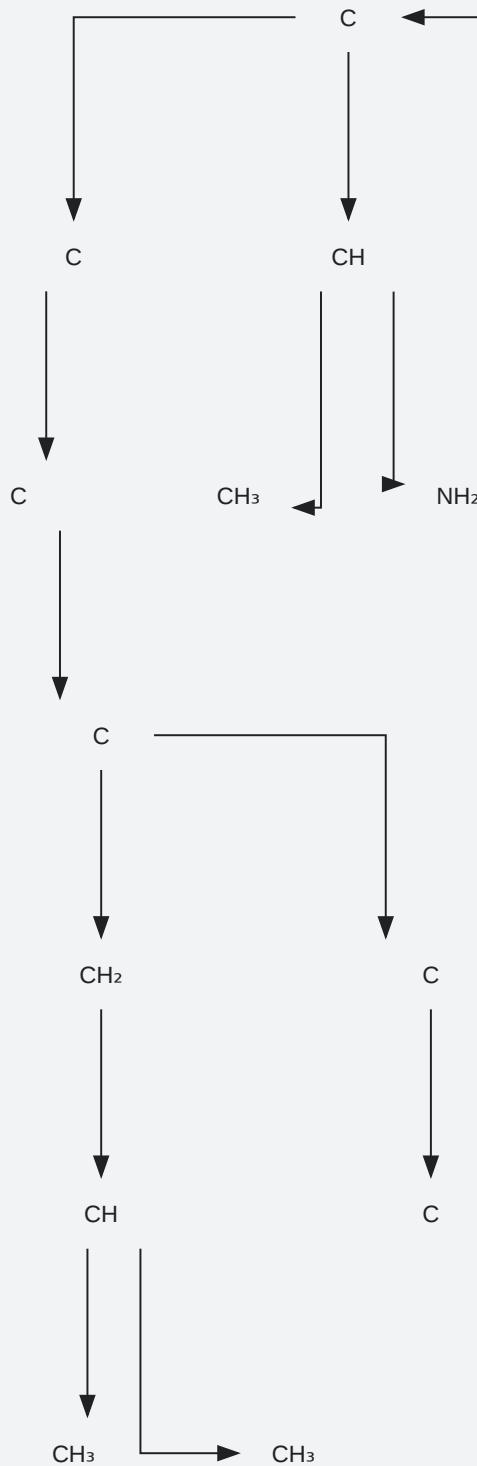
The foundational step in structure elucidation is to ascertain the basic physical and chemical properties of the analyte. For **1-(4-isobutylphenyl)ethanamine**, these properties are summarized below.

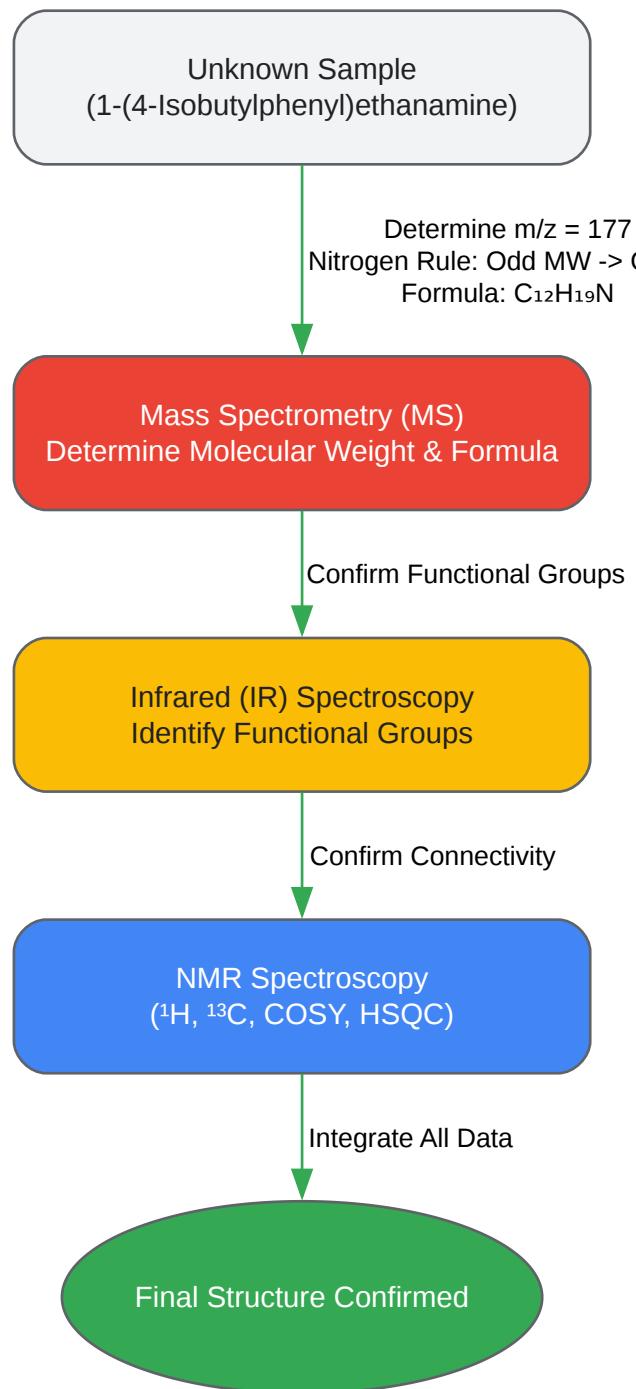
| Property | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₁₂ H ₁₉ N | [1] [2] [3] [4] |
| Molecular Weight | 177.29 g/mol | [1] [2] [3] [4] |
| CAS Number | 164579-51-5 (Racemate) | [1] |
| Appearance | Colorless to pale yellow liquid (Predicted) | |
| Boiling Point | ~250-260 °C (Predicted at STP) | |

Chemical Structure and Elucidation Workflow

The proposed structure of the molecule is an ethanamine chain attached to the para-position of an isobutyl-substituted benzene ring. The elucidation process follows a logical progression from determining the molecular mass and formula to identifying functional groups and finally mapping the atomic connectivity.

Chemical Structure of 1-(4-Isobutylphenyl)ethanamine



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